

Dihydrosafrole: A Comprehensive Technical Guide to its Physical and Chemical Hazards

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Compound of Interest

Compound Name: Dihydrosafrole

Cat. No.: B124246

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the physical and chemical hazards associated with **dihydrosafrole**. It is intended to serve as a critical resource for researchers, scientists, and professionals in drug development who may handle or encounter this compound. This document synthesizes key data on its physical properties, flammability, reactivity, and toxicological profile, with a strong emphasis on its carcinogenic properties. Detailed experimental protocols for assessing these hazards are provided, alongside visual representations of its metabolic activation pathway and standardized testing workflows to ensure safe laboratory practices.

Introduction

Dihydrosafrole (CAS 94-58-6), also known as 5-propyl-1,3-benzodioxole, is a derivative of safrole, a naturally occurring compound found in various plants.^[1] Historically, it has been used as a flavoring agent and in fragrances.^{[1][2]} However, due to significant health concerns, particularly its classification as a potential human carcinogen, its use in consumer products is now highly restricted.^{[3][4]} A thorough understanding of its hazard profile is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes.

Physical and Chemical Properties

Dihydrosafrole is a colorless to pale yellow oily liquid with an odor reminiscent of sassafras.^[5] It is miscible with many organic solvents but has low solubility in water.^{[5][6]}

Table 1: Physical and Chemical Properties of **Dihydrosafrole**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₂	^[7]
Molecular Weight	164.20 g/mol	^[7]
Boiling Point	228 °C	^{[5][8]}
Melting Point	11 °C	^[9]
Density	1.065 - 1.0695 g/cm ³ at 20-25 °C	^{[5][8]}
Vapor Pressure	0.05 mmHg	^[5]
Flash Point	99.3 °C - 102.25 °C (Closed Cup)	^{[6][9]}
Solubility	Miscible with ethanol, ether, acetic acid, benzene. Insoluble in water.	^{[5][6]}

Physical Hazards

The primary physical hazard associated with **dihydrosafrole** is its combustibility. While it does not ignite readily at ambient temperatures, it can become a fire hazard if heated.^[10]

Table 2: Flammability Data for **Dihydrosafrole**

Parameter	Value	Reference(s)
Flash Point	99.3 °C - 102.25 °C (Closed Cup)	^{[6][9]}
Flammability	Combustible liquid	^[11]

Experimental Protocol: Flash Point Determination (ASTM D93)

The flash point of **dihydrosafrole** is determined using the Pensky-Martens closed-cup method as specified by ASTM D93.[\[8\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#)

Principle: The sample is heated in a closed cup at a controlled rate with continuous stirring.[\[8\]](#) An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a brief flash.[\[13\]](#)

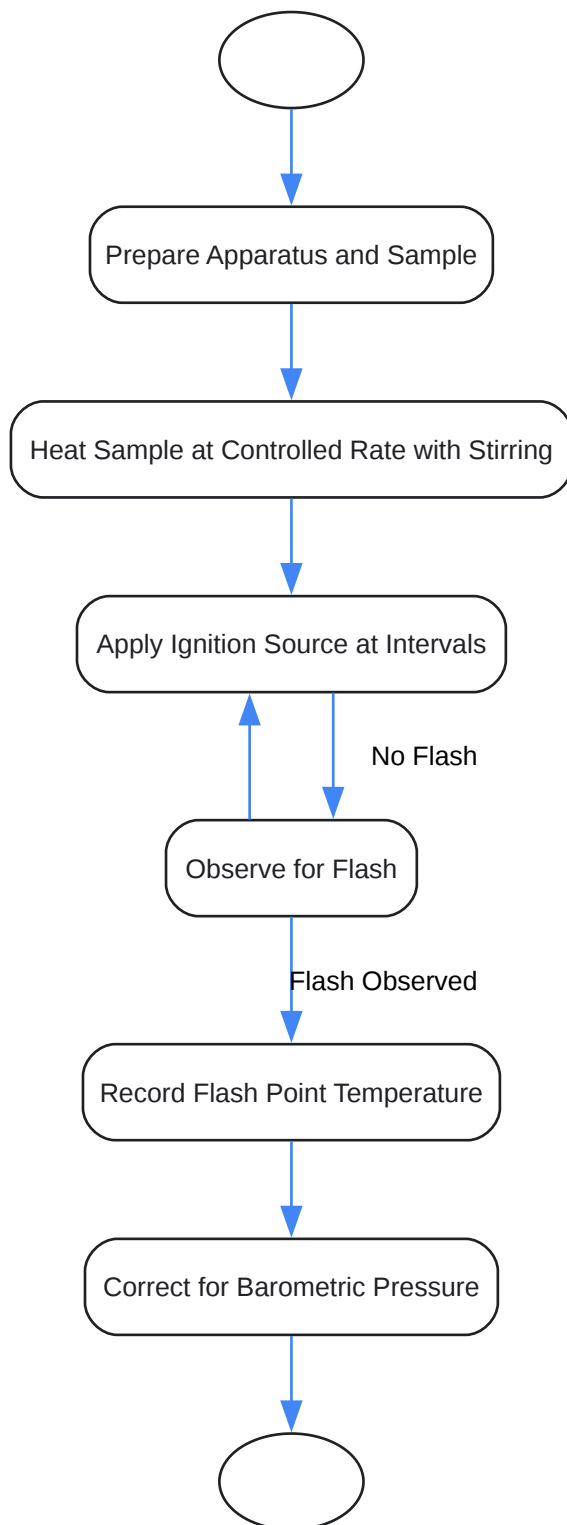
Apparatus:

- Pensky-Martens closed-cup flash tester
- Calibrated thermometer

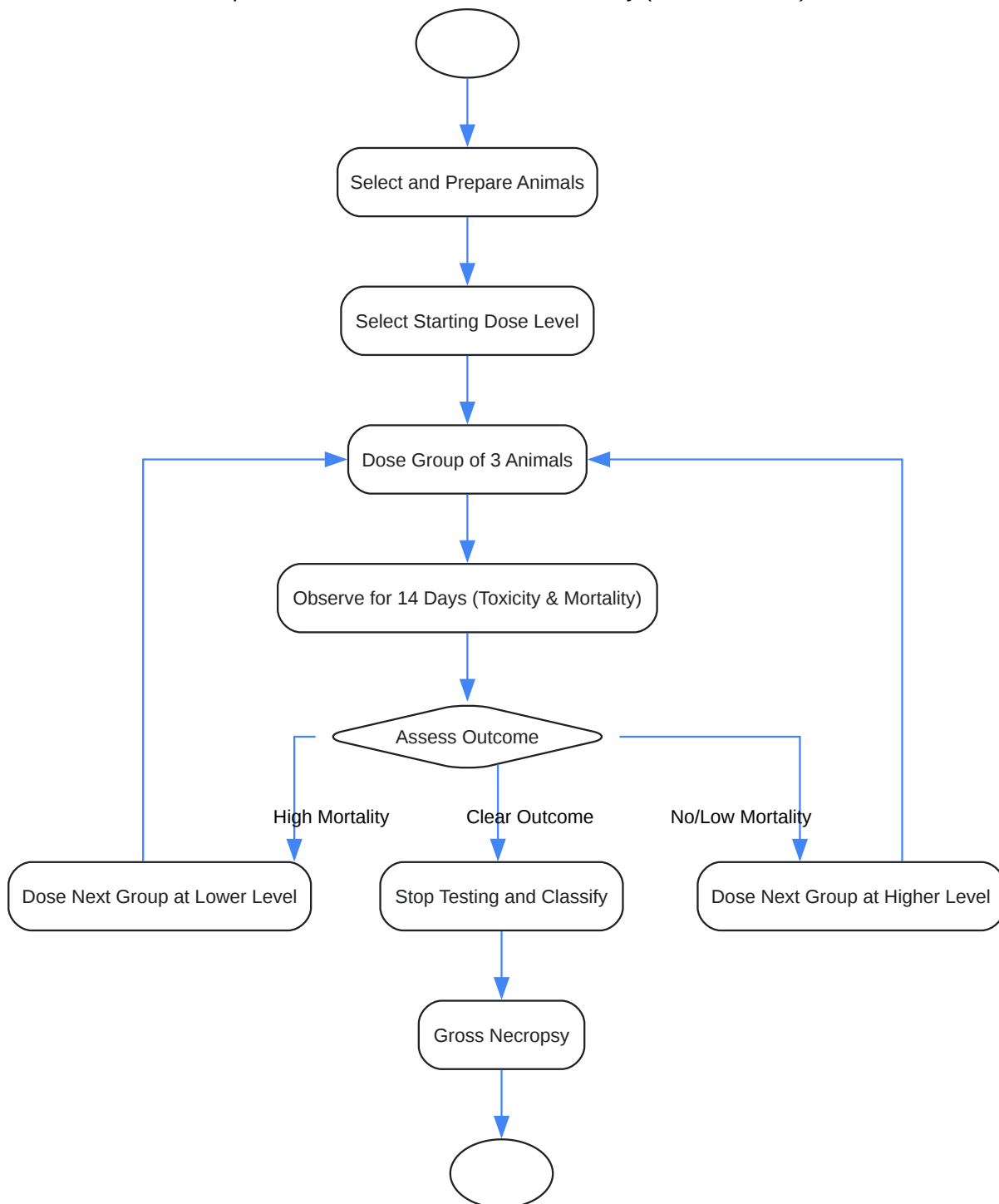
Procedure:

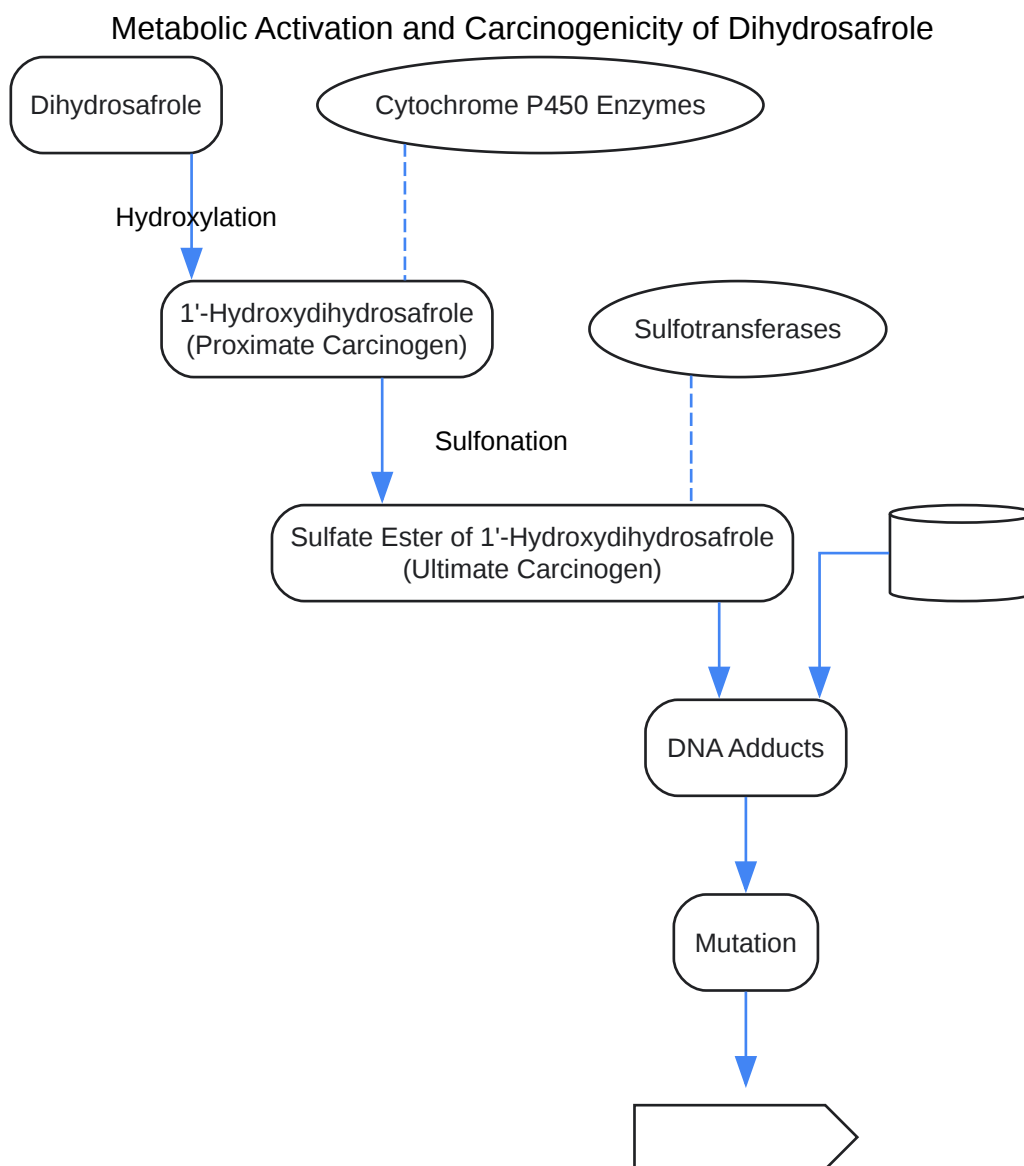
- Ensure the apparatus is clean and dry.
- Pour the **dihydrosafrole** sample into the test cup to the specified filling mark.
- Place the lid on the cup and insert the thermometer.
- Begin heating the sample at a steady rate of 5-6 °C per minute, while stirring at 90-120 rpm.[\[9\]](#)
- As the temperature approaches the expected flash point, apply the test flame at specified temperature intervals. For an expected flash point below 110°C, apply the flame at every 1°C rise in temperature.[\[9\]](#)
- Record the temperature at which a distinct flash is observed inside the cup as the flash point.
- Correct the observed flash point for barometric pressure.[\[8\]](#)

Experimental Workflow: Flash Point Determination (ASTM D93)



Experimental Workflow: Acute Oral Toxicity (OECD TG 423)





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- To cite this document: BenchChem. [Dihydrosafrole: A Comprehensive Technical Guide to its Physical and Chemical Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124246#dihydrosafrole-physical-and-chemical-hazards]

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